

An In-Depth Technical Guide to 2-Pentyloxy-5-phenylaniline

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Compound of Interest

Compound Name: 2-Pentyloxy-5-phenylaniline

CAS No.: 206761-83-3

Cat. No.: B1349974

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Abstract

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **2-Pentyloxy-5-phenylaniline**. Designed for researchers, scientists, and professionals in drug development, this document synthesizes available data with established chemical principles to offer a detailed profile of this substituted diphenylamine derivative. While specific experimental data for this compound is limited in public literature, this guide constructs a robust profile through analogous compounds and theoretical analysis. Sections include detailed physicochemical properties, a proposed synthetic pathway with a step-by-step protocol, predicted spectroscopic characteristics, and a discussion of its potential pharmacological relevance. Safety and handling protocols are also addressed, providing a complete resource for laboratory applications.

Introduction

2-Pentyloxy-5-phenylaniline is a substituted aromatic amine belonging to the diphenylamine class of compounds. Its structure, featuring a pentyloxy group and a phenyl substituent on the aniline backbone, suggests potential for nuanced chemical reactivity and biological activity. The

alkoxy and phenyl moieties can significantly influence the electronic and steric properties of the molecule, making it an interesting candidate for investigation in medicinal chemistry and materials science. This guide aims to consolidate the known information and provide expert insights into the characteristics and handling of this compound.

Chemical and Physical Properties

The fundamental properties of **2-Pentyloxy-5-phenylaniline** are summarized below. It is important to note that while some data is reported by chemical suppliers, other values are predicted based on its structure.

Property	Value	Source
CAS Number	206761-83-3	[1][2][3]
Molecular Formula	C ₁₇ H ₂₁ NO	[2][3][4]
Molecular Weight	255.35 g/mol	[2]
Monoisotopic Mass	255.16231 Da	[4]
Predicted XlogP	4.6	[4]
Appearance	Not specified (likely an oil or low-melting solid at room temperature)	Inferred
Solubility	Expected to be soluble in common organic solvents like dichloromethane, ethyl acetate, and methanol. Poorly soluble in water.	Inferred
Boiling Point	Not determined	
Melting Point	Not determined	

Structural Information:

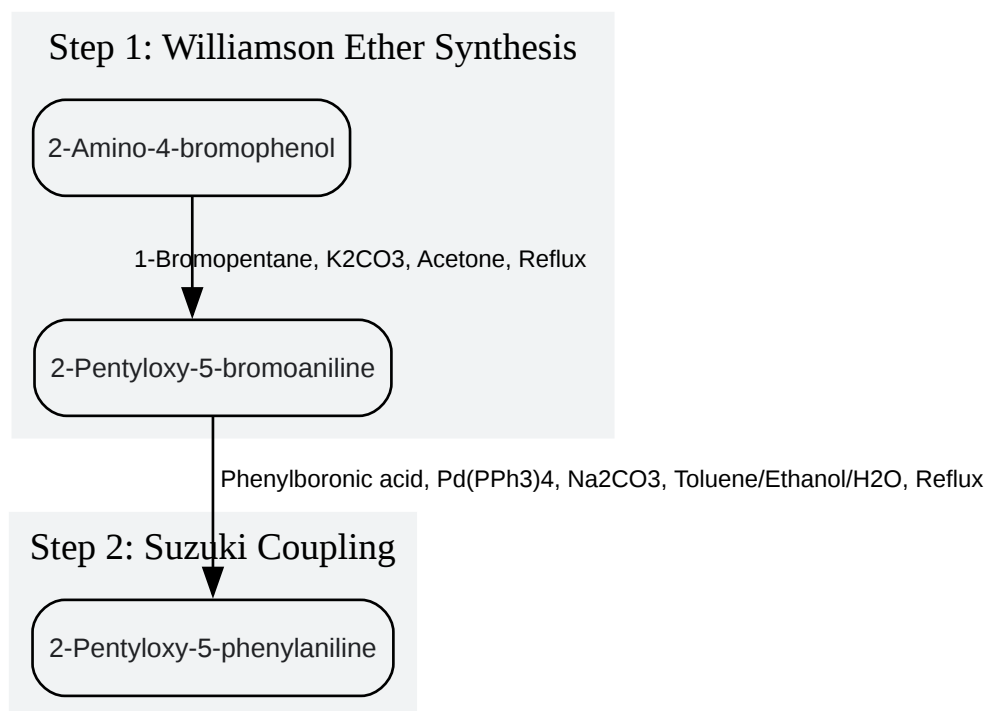
- SMILES:CCCCCOC1=C(C=C(C=C1)C2=CC=CC=C2)N[4]

- InChI:InChI=1S/C17H21NO/c1-2-3-7-12-19-17-11-10-15(13-16(17)18)14-8-5-4-6-9-14/h4-6,8-11,13H,2-3,7,12,18H2,1H3[4]

Proposed Synthesis of 2-Pentyloxy-5-phenylaniline

While a specific, published synthesis for **2-Pentyloxy-5-phenylaniline** is not readily available, a plausible and efficient synthetic route can be designed based on well-established named reactions in organic chemistry. A two-step approach is proposed, beginning with the etherification of a substituted aminophenol, followed by a palladium-catalyzed cross-coupling reaction to introduce the phenyl group.

Proposed Synthetic Pathway:



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Caption: Proposed two-step synthesis of **2-Pentyloxy-5-phenylaniline**.

Rationale for Synthetic Strategy

This synthetic approach is chosen for its high efficiency and functional group tolerance. The Williamson ether synthesis is a classic and reliable method for forming aryl ethers. The

subsequent Suzuki coupling is a versatile and widely used palladium-catalyzed cross-coupling reaction for the formation of carbon-carbon bonds between aryl halides and boronic acids. This method is generally preferred over alternatives like the Ullmann condensation due to its milder reaction conditions and broader substrate scope.^{[4][5]}

Detailed Experimental Protocol

Step 1: Synthesis of 2-Pentyloxy-5-bromoaniline

- To a round-bottom flask equipped with a magnetic stirrer and reflux condenser, add 2-amino-4-bromophenol (1 equivalent), potassium carbonate (2 equivalents), and acetone.
- Stir the suspension at room temperature for 15 minutes.
- Add 1-bromopentane (1.2 equivalents) to the mixture.
- Heat the reaction mixture to reflux and maintain for 12-24 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the mixture to room temperature and filter to remove the inorganic salts.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield 2-Pentyloxy-5-bromoaniline.

Step 2: Synthesis of **2-Pentyloxy-5-phenylaniline**

- In a Schlenk flask under an inert atmosphere (argon or nitrogen), combine 2-Pentyloxy-5-bromoaniline (1 equivalent), phenylboronic acid (1.2 equivalents), and tetrakis(triphenylphosphine)palladium(0) (0.05 equivalents).
- Add a degassed solvent system of toluene, ethanol, and a 2M aqueous solution of sodium carbonate.
- Heat the reaction mixture to reflux (approximately 80-90 °C) and stir vigorously for 8-16 hours. Monitor the reaction by TLC.

- After the reaction is complete, cool the mixture to room temperature and dilute with ethyl acetate.
- Wash the organic layer sequentially with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the resulting crude product by column chromatography on silica gel with a hexane/ethyl acetate eluent system to afford pure **2-Pentyloxy-5-phenylaniline**.

Spectroscopic Characterization (Predicted)

As experimental spectra for **2-Pentyloxy-5-phenylaniline** are not publicly available, the following are predictions based on its chemical structure and comparison with analogous compounds.

¹H NMR (Proton Nuclear Magnetic Resonance):

- Aromatic Protons: Signals are expected in the range of δ 6.5-7.5 ppm. The protons on the phenyl ring will likely appear as multiplets. The protons on the aniline ring will show distinct splitting patterns influenced by the amino, pentyloxy, and phenyl groups.
- Pentyloxy Group Protons: The methylene group attached to the oxygen (-OCH₂-) is expected to be a triplet around δ 3.9-4.1 ppm. The other methylene groups will appear as multiplets between δ 1.3-1.8 ppm, and the terminal methyl group will be a triplet around δ 0.9 ppm.
- Amino Group Proton: A broad singlet is anticipated for the -NH₂ protons, with a chemical shift that can vary depending on the solvent and concentration.

¹³C NMR (Carbon-13 Nuclear Magnetic Resonance):

- Aromatic Carbons: Aromatic carbons will resonate in the δ 110-150 ppm region. The carbon attached to the oxygen of the pentyloxy group will be downfield, as will the carbons at the point of attachment of the phenyl group.
- Pentyloxy Group Carbons: The carbon of the -OCH₂- group is expected around δ 68-70 ppm. The other aliphatic carbons will appear in the δ 14-30 ppm range.

IR (Infrared) Spectroscopy:

- **N-H Stretching:** A characteristic pair of bands for the primary amine is expected in the region of 3300-3500 cm^{-1} .
- **C-H Stretching:** Aromatic C-H stretching will appear just above 3000 cm^{-1} , while aliphatic C-H stretching from the pentyloxy group will be just below 3000 cm^{-1} .
- **C-O Stretching:** A strong band corresponding to the aryl-alkyl ether C-O stretch is anticipated around 1200-1250 cm^{-1} .
- **C=C Stretching:** Aromatic ring C=C stretching vibrations will be observed in the 1450-1600 cm^{-1} region.

Mass Spectrometry (MS):

- **Molecular Ion Peak (M^+):** The electron ionization (EI) mass spectrum should show a molecular ion peak at $m/z = 255$.
- **Fragmentation Pattern:** Common fragmentation pathways would include loss of the pentyloxy chain or parts of it, and cleavage of the bond between the two aromatic rings.

Potential Applications in Drug Development and Research

Substituted diphenylamines are a class of compounds with diverse biological activities. While **2-Pentyloxy-5-phenylaniline** has not been specifically studied, its structural motifs suggest potential for investigation in several therapeutic areas.

- **Anti-inflammatory Agents:** Some substituted diphenylamines have shown anti-inflammatory properties. The lipophilic nature of the pentyloxy group could enhance membrane permeability and interaction with biological targets.
- **Antioxidants:** Diphenylamine derivatives are known for their antioxidant capabilities. The amino group can act as a radical scavenger, a property that could be modulated by the electronic effects of the substituents.

- Kinase Inhibitors: The aniline scaffold is present in numerous kinase inhibitors used in oncology. The specific substitution pattern of **2-Pentyloxy-5-phenylaniline** could allow it to fit into the ATP-binding pocket of certain kinases.

Further research, including in vitro and in vivo studies, would be necessary to elucidate the specific pharmacological profile of this compound.

Safety and Handling

Detailed toxicological data for **2-Pentyloxy-5-phenylaniline** is not available. However, based on the general properties of substituted anilines and diphenylamines, the following precautions should be taken.^[6]

Hazard Identification:

- May be harmful if swallowed, inhaled, or absorbed through the skin.
- May cause irritation to the skin, eyes, and respiratory tract.
- Substituted anilines as a class have been associated with effects on the blood (hemolysis).^[6]

Precautionary Measures:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.
- Handling: Use only in a well-ventilated area, such as a chemical fume hood. Avoid breathing dust, fumes, gas, mist, vapors, or spray. Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.

In case of exposure, seek immediate medical attention. Consult the Safety Data Sheet (SDS) from the supplier for complete and detailed safety information.

Conclusion

2-Pentyloxy-5-phenylaniline is a chemical compound with potential for further investigation, particularly in the fields of medicinal chemistry and materials science. This guide has provided a comprehensive overview of its known properties, a plausible synthetic route, and predicted characterization data. While the lack of extensive published research presents a challenge, the information compiled herein, based on established chemical principles and data from analogous structures, serves as a valuable resource for researchers and professionals interested in exploring the potential of this molecule. Prudent laboratory practices and adherence to safety protocols are essential when handling this compound.

References

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